

Application Note: Nitrogen Determination in Fertilizers Using the Velp DUMASoft™ Software

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Compound of Interest

Compound Name: Veltec

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This document provides detailed protocols for determining the total nitrogen content in solid and liquid fertilizers using the VELP NDA Series Nitrogen Analyzer, controlled by the intuitive DUMASoft™ software. The methodology is based on the Dumas combustion method, an officially recognized, rapid, and safe alternative to the traditional Kjeldahl method.[1][2]

Introduction

Fertilizers are crucial for modern agriculture, supplying essential nutrients to crops to enhance growth and yield.[3] Nitrogen (N) is a primary macronutrient, and its accurate quantification in fertilizers is essential for ensuring product quality, environmental safety, and compliance with regulatory standards.[3][4] The Dumas method (also known as the combustion method) provides a fast, automated, and reliable means for determining total nitrogen content.[5] The VELP NDA 702 analyzer, powered by DUMASoft™ software, automates this process, delivering results in 3 to 5 minutes without the need for aggressive chemicals.[6][7] This system is compliant with international standards such as AOAC 993.13 for nitrogen determination in fertilizers.[3][8]

Principle of the Dumas Method

The VELP NDA analyzer operates on the Dumas combustion principle, which involves the complete combustion of the sample at a high temperature to convert all nitrogen into molecular N₂ gas. The process, managed by the DUMASoft™ software, proceeds through the following stages:

- **Combustion:** The sample, weighed in a tin foil capsule, is introduced into the combustion reactor and heated to 1030°C. This high temperature ensures the complete conversion of the sample into its elemental gaseous components (N₂, NO_x, CO₂, H₂O).^{[7][9]}
- **Water Separation (Step 1):** The resulting gas mixture first passes through the DriStep™ physical trap, a maintenance-free cooling system that removes approximately 99% of the water.^{[6][9]}
- **Reduction:** The gas then flows through a reduction furnace heated to 650°C. This chamber contains reduced copper, which converts nitrogen oxides (NO_x) into elemental nitrogen (N₂) and removes excess oxygen.^{[1][3]}
- **Water Separation (Step 2):** A second, chemical trap removes any residual water from the gas stream.^{[3][6]}
- **CO₂ Adsorption:** The gas mixture subsequently passes through self-regenerating CO₂ adsorbers, which trap all carbon dioxide, allowing only the nitrogen gas to proceed.^{[3][8]}
- **Detection:** The purified nitrogen gas is detected by the LoGas™ Thermal Conductivity Detector (TCD), which does not require a reference gas. The detector measures the thermal conductivity of the gas, and the DUMASoft™ software calculates the total nitrogen content based on the detector's signal and the initial sample weight.^{[3][9]}

Experimental Protocols

The following protocols detail the procedure for analyzing solid and liquid fertilizers using the VELP NDA 702 system.

Before starting the analysis, ensure the instrument is properly conditioned.

- **Instrument Parameters:** Check that the following parameters are set in the DUMASoft™ software^{[3][10]}:
 - Combustion Reactor Temperature: 1030°C
 - Reduction Reactor Temperature: 650°C
 - Helium Flow Rate (MFC1): 190 ml/min

- Helium Flow Rate (MFC2): 220 ml/min
- System Conditioning:
 - Run analyses on 2 to 5 empty tin foils to ensure system cleanliness and stability.[3]
 - Analyze 2 EDTA standards (N% = 9.59) to verify the accuracy of the existing calibration curve.[3][8]

Accurate results depend on a valid calibration curve. The curve should be created using a certified standard, such as EDTA.

- Standard: Use EDTA (%N = 9.59, Code A00000149).[3]
- Procedure: Create a multi-level calibration curve covering the expected nitrogen range of the samples. For fertilizers, a range of 0 to 11 mg of Nitrogen is typical.[3] The DUMASoft™ software allows users to create, save, and recall calibration curves.[5][11]
- Solid Fertilizers:
 - Samples such as monoammonium phosphate, potassium nitrate, and urea (in powder, prill, or granule form) can typically be analyzed without prior grinding.[3]
 - Weigh a representative amount of the sample (see Table 1 for typical weights) directly into a tin foil capsule (Code A00000153).[3]
 - Securely close the tin foil to create a sealed capsule and place it into the instrument's autosampler.[10]
- Liquid Fertilizers:
 - Weigh approximately 50-200 mg of the liquid fertilizer into a tin foil capsule.[10]
 - Add 50-125 mg of Super-Absorbent Powder (Code A00000317) to the capsule to absorb the liquid.[10]
 - Securely close the capsule and load it into the autosampler.[10]

- Open the DUMASoft™ software. The main interface provides a clear overview of the instrument status, results, and database.[\[11\]](#)[\[12\]](#)
- In the database, enter the required information for each sample: Sample Name, Weight, Method, and select the appropriate Calibration Curve.[\[10\]](#)
- For many common fertilizers, a pre-installed method such as "UREA" can be used.[\[3\]](#)[\[8\]](#) For liquid samples, a custom method may be required with specific parameters (e.g., O₂ flow rate: 200 ml/min, O₂ factor: 1.0 ml/mg).[\[10\]](#)
- Initiate the analysis sequence.
- The instrument will automatically process the samples loaded in the autosampler. The analysis time for a single run is between 3 and 5 minutes.[\[3\]](#)[\[7\]](#)
- Results are automatically calculated by the software and displayed in real-time.[\[3\]](#)

Data Presentation

The VELP NDA 702 analyzer provides excellent accuracy and repeatability for various fertilizer types. The data below is summarized from application notes.

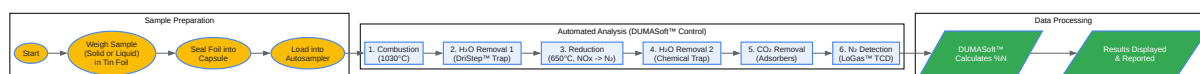
Table 1: Nitrogen Determination in Solid Fertilizers

Sample Type	Physical Form	Sample Weight (mg)	Nitrogen (N) %	Average ± SD (%)
Monoammonium Phosphate	Powder & Pearls	51.98 - 52.96	12.08 - 12.16	12.13 ± 0.03
Potassium Nitrate	Powder	31.88 - 33.18	13.19 - 13.34	13.27 ± 0.07
Urea	Microprills	14.86 - 16.45	45.88 - 46.01	45.93 ± 0.07
Urea	Prills	15.00 - 15.63	45.87 - 46.12	45.96 ± 0.14

(Data sourced from VELP Scientifica Application Note)[\[3\]](#)

Visualization

The diagram below illustrates the complete workflow for nitrogen determination in fertilizers using the VELP NDA system.



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Caption: Workflow for fertilizer nitrogen analysis using the VELP Dumas system.

Conclusion

The VELP NDA 702 Dumas Nitrogen Analyzer, operated via the DUMASoft™ software, offers a highly efficient, accurate, and robust solution for the determination of total nitrogen in both solid and liquid fertilizers.[3] The system's high level of automation, rapid analysis time (4-5 minutes per sample), and elimination of hazardous chemicals make it an ideal choice for high-throughput laboratories focused on quality control and research in the agricultural sector.[3][8] The excellent repeatability and accuracy meet the demands of official methodologies, ensuring reliable data for researchers and industry professionals.[3]

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